

Comparing the efficacy of Methyl anthranilate and dimethyl anthranilate as bird repellents

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Compound of Interest

Compound Name: Methyl anthranilate

Cat. No.: B042735

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A Head-to-Head Battle: Methyl Anthranilate vs. Dimethyl Anthranilate as Avian Repellents

A comprehensive review of the scientific literature reveals that both **methyl anthranilate** (MA) and **dimethyl anthranilate** (DMA) are effective primary bird repellents, with several studies indicating comparable efficacy. The primary mechanism of action for both compounds is trigeminal nerve irritation, causing a reversible, unpleasant sensation for birds upon contact or inhalation, leading to avoidance of treated areas.

This guide provides a detailed comparison of the efficacy of **Methyl Anthranilate** (MA) and **Dimethyl Anthranilate** (DMA) as bird repellents, drawing upon available experimental data. It is intended for researchers, scientists, and professionals in drug development and wildlife management.

Comparative Efficacy: Quantitative Data

While a definitive conclusion on the superiority of one compound over the other remains elusive across all avian species and applications, existing research provides valuable insights into their relative effectiveness. A key study directly comparing the two compounds for repelling Canada geese from turf found no significant difference in their performance at the concentrations tested. Furthermore, a patent for bird repellent compositions states that there is "no difference in the repellency effect between dimethyl and **methyl anthranilate**" on cherries

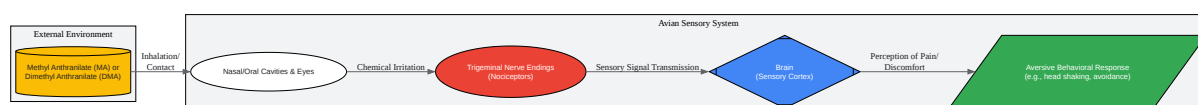
and grapes, with consumption of treated fruit being less than 1% compared to 100% consumption of untreated fruit.

The following table summarizes quantitative data from studies evaluating the efficacy of MA and DMA.

Repellent	Target Bird Species	Application	Concentration	Efficacy	Source
Methyl Anthranilate (MA)	Canada Geese (Branta canadensis)	Turf	13.5 kg/ha	98% reduction in grazing	Cummings et al. (1991)
Dimethyl Anthranilate (DMA)	Canada Geese (Branta canadensis)	Turf	13.5 kg/ha	99% reduction in grazing	Cummings et al. (1991)
Methyl Anthranilate (MA)	European Starlings (Sturnus vulgaris)	Feed (Poultry Pellets)	0.5% (w/w)	Significant reduction in feed intake	Mason et al. (1991)
Dimethyl Anthranilate (DMA) (starch-plated)	European Starlings (Sturnus vulgaris)	Feed (Poultry Pellets)	1.0% (w/w)	Significant reduction in feed intake	Mason et al. (1991)
Methyl Anthranilate (MA)	Various	Cherries, Grapes	Not specified	<1% of treated fruit consumed	Unspecified Patent
Dimethyl Anthranilate (DMA)	Various	Cherries, Grapes	Not specified	<1% of treated fruit consumed	Unspecified Patent

Mode of Action: Trigeminal Nerve Irritation

Both MA and DMA function as primary repellents, meaning they elicit an immediate aversive response without the need for prior learning. This effect is mediated through the stimulation of the trigeminal nerve, a major cranial nerve responsible for sensory information from the face, including pain, touch, and temperature. When birds come into contact with or inhale these anthranilate esters, the compounds irritate the free nerve endings of the trigeminal system in the nasal and oral cavities, as well as the eyes. This irritation is perceived as a painful or unpleasant sensation, prompting the birds to avoid the source of the irritation.



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Figure 1: Simplified signaling pathway of anthranilate-based bird repellents.

Experimental Protocols

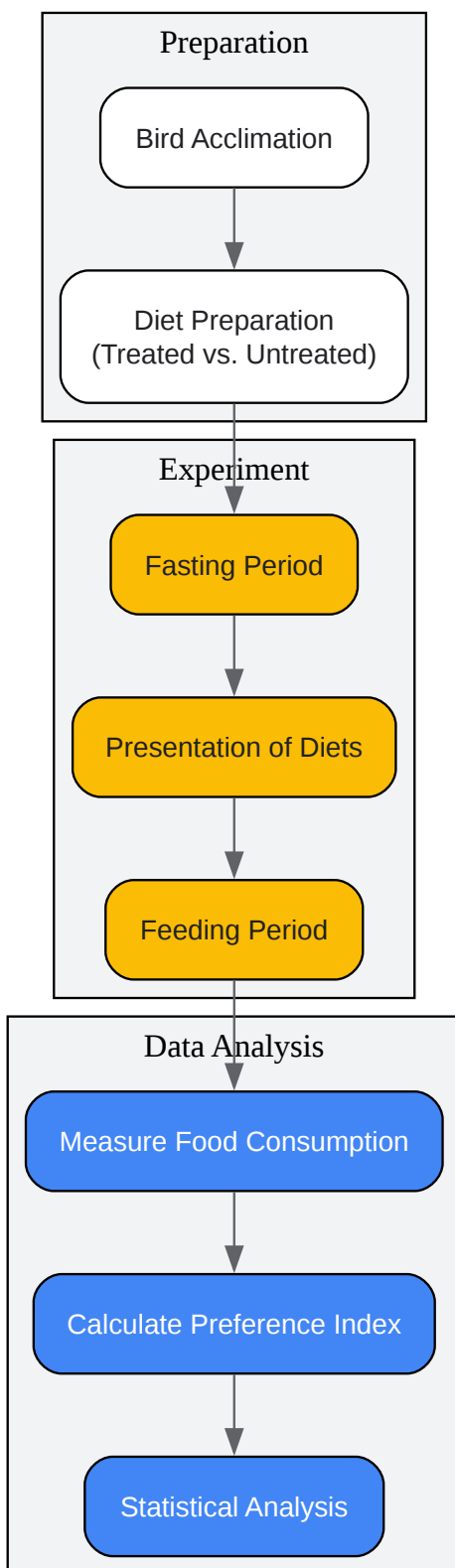
The following sections detail generalized methodologies for key experiments cited in the evaluation of anthranilate-based bird repellents.

Two-Choice Feeding Trials (Laboratory Setting)

This protocol is designed to assess the repellency of a chemical when presented alongside an untreated food source.

- Test Subjects and Acclimation:
 - Select a target bird species (e.g., European Starlings).

- Acclimate individually caged birds to the laboratory environment and a basal diet for a minimum of one week.
- Test Diet Preparation:
 - Prepare treated and untreated diets. The basal diet can be a standard poultry pellet or a preferred food item of the target species.
 - For the treated diet, dissolve the test compound (MA or DMA) in a suitable solvent (e.g., ethanol) and mix thoroughly with the feed to achieve the desired concentration (e.g., 0.5% or 1.0% w/w).
 - Prepare the untreated (control) diet by mixing the feed with the solvent only.
 - Allow the solvent to evaporate completely from both diets before presentation.
- Experimental Procedure:
 - Fast the birds for a predetermined period (e.g., 2-4 hours) to ensure motivation to feed.
 - Present each bird with two identical food cups, one containing the treated diet and the other containing the untreated diet. The position of the cups (left/right) should be randomized for each bird to avoid side bias.
 - Allow the birds to feed for a specific duration (e.g., 24 hours).
- Data Collection and Analysis:
 - Measure the amount of food consumed from each cup by weighing the cups before and after the feeding period.
 - Calculate the preference index using the formula: $\text{Preference Index} = (\text{Consumption of Treated Diet}) / (\text{Total Consumption of Treated and Untreated Diets})$. A preference index below 0.5 indicates repellency.
 - Statistical analysis (e.g., t-test or ANOVA) is used to determine if the difference in consumption between the treated and untreated diets is statistically significant.



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